

Application Notes and Protocols for 5-Nitro-m-xylene-alpha,alpha'-diol

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Compound of Interest

Compound Name: 5-Nitro-m-xylene-alpha,alpha'-diol

Cat. No.: B1330767

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **5-Nitro-m-xylene-alpha,alpha'-diol**. The information is compiled from safety data for the compound and general best practices for handling combustible solids and nitroaromatic compounds.

Chemical and Physical Properties

5-Nitro-m-xylene-alpha,alpha'-diol is a solid organic compound. A summary of its key quantitative data is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	71176-55-1	[1][2]
Molecular Formula	C ₈ H ₉ NO ₄	[2]
Molecular Weight	183.16 g/mol	[2]
Form	Solid	[1][2]
Melting Point	94-96 °C	[1][2]
Storage Class	11 - Combustible Solids	[1][2]

Safety and Handling Protocols

As a combustible solid and a nitroaromatic compound, **5-Nitro-m-xylene-alpha,alpha'-diol** requires careful handling to prevent fire, explosion, and exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to personal safety is mandatory when handling this chemical.^[3]

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must conform to EN 166 or OSHA 29 CFR 1910.133 standards. ^{[3][4]}
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation. ^[3]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice for short-term protection. Always inspect gloves for integrity before each use and change them immediately upon contamination. ^{[1][3]}
Body Protection	Flame-resistant Laboratory Coat	Should be worn fully buttoned. ^{[1][3]}
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. ^[3]

Engineering Controls

All handling of **5-Nitro-m-xylene-alpha,alpha'-diol** powder should occur within a certified chemical fume hood to minimize inhalation exposure.^{[1][5]} Ensure that an eyewash station and

a safety shower are readily accessible.^[6]

Handling Procedures

- Weighing and Transfer: Conduct all weighing and transfer operations within a fume hood to contain any dust.^[5]
- Avoid Dust Formation: Handle the compound gently to avoid creating dust.^[7]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.^{[1][8]}
- Static Discharge: Use anti-static tools and mats, especially in low-humidity environments.^[7]
- Cleanliness: Keep the work area, tools, and equipment scrupulously clean. Do not allow the compound to build up on surfaces.^[7]

Storage Procedures

Proper storage is crucial to maintain the stability and safety of **5-Nitro-m-xylene-alpha,alpha'-diol**.

- Container: Keep the container tightly closed.^{[1][9]}
- Location: Store in a cool, dry, and well-ventilated area.^{[1][9]}
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents.^{[10][11]}
- Storage Cabinet: It is advisable to store in a flammable cabinet.^{[7][9]}

Emergency Procedures

Spill Management

- Evacuate: Evacuate personnel from the immediate spill area.^[1]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.

- Don PPE: Put on the appropriate PPE, including respiratory protection.[6]
- Containment: For a solid spill, carefully sweep up the material using spark-resistant tools and place it into a labeled, sealed container for hazardous waste. Avoid generating dust.[7][12]
- Decontamination: Clean the spill area with soap and water.[13]

First Aid

- Skin Contact: In case of contact, immediately wash the skin with soap and copious amounts of water.[6]
- Eye Contact: In case of contact, immediately flush eyes with copious amounts of water for at least 15 minutes.[6]
- Ingestion: If swallowed, wash out the mouth with water provided the person is conscious. Call a physician.[6]
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[13]

Fire Fighting

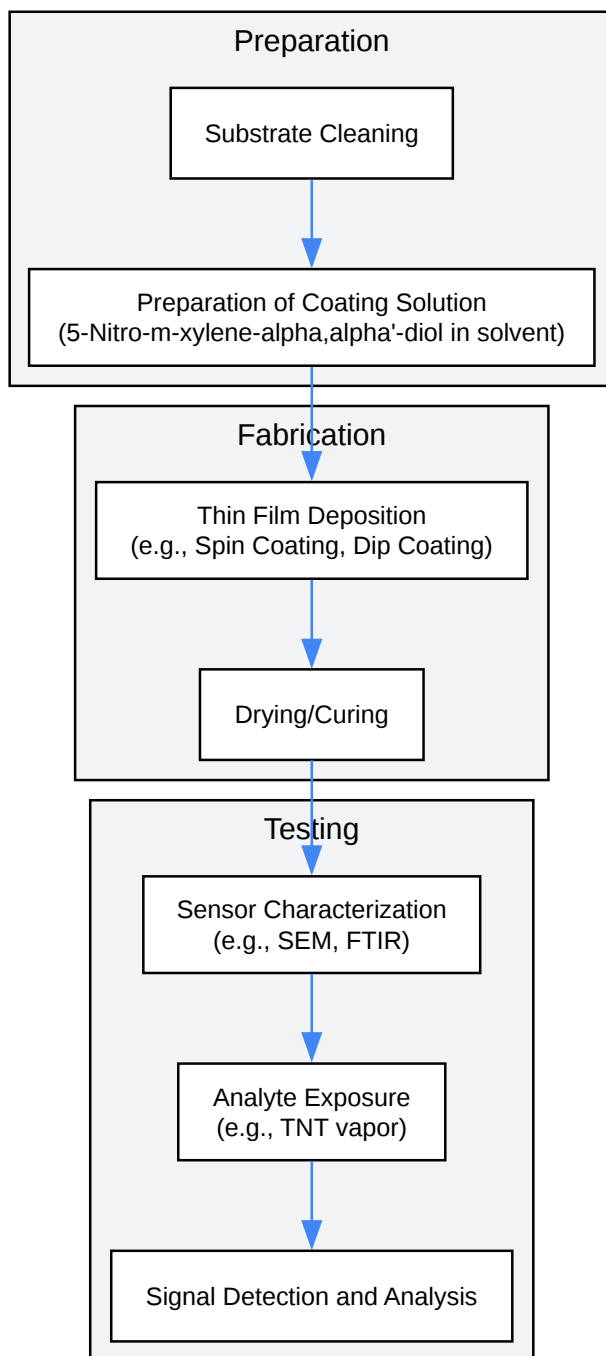
- Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[6] For fires involving flammable solids, a Class D extinguisher may be necessary if metallic components are involved, though not explicitly indicated for this compound.[8]
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[6]

Experimental Protocols

While a detailed, step-by-step protocol for the use of **5-Nitro-m-xylene-alpha,alpha'-diol** in the fabrication of chemical sensors for TNT detection is not readily available in the searched literature, a general workflow can be inferred from similar sensor fabrication processes. The primary cited application is in the fabrication of chemical sensors for the detection of 2,4,6-trinitrotoluene (TNT).[2]

General Workflow for Chemical Sensor Fabrication:

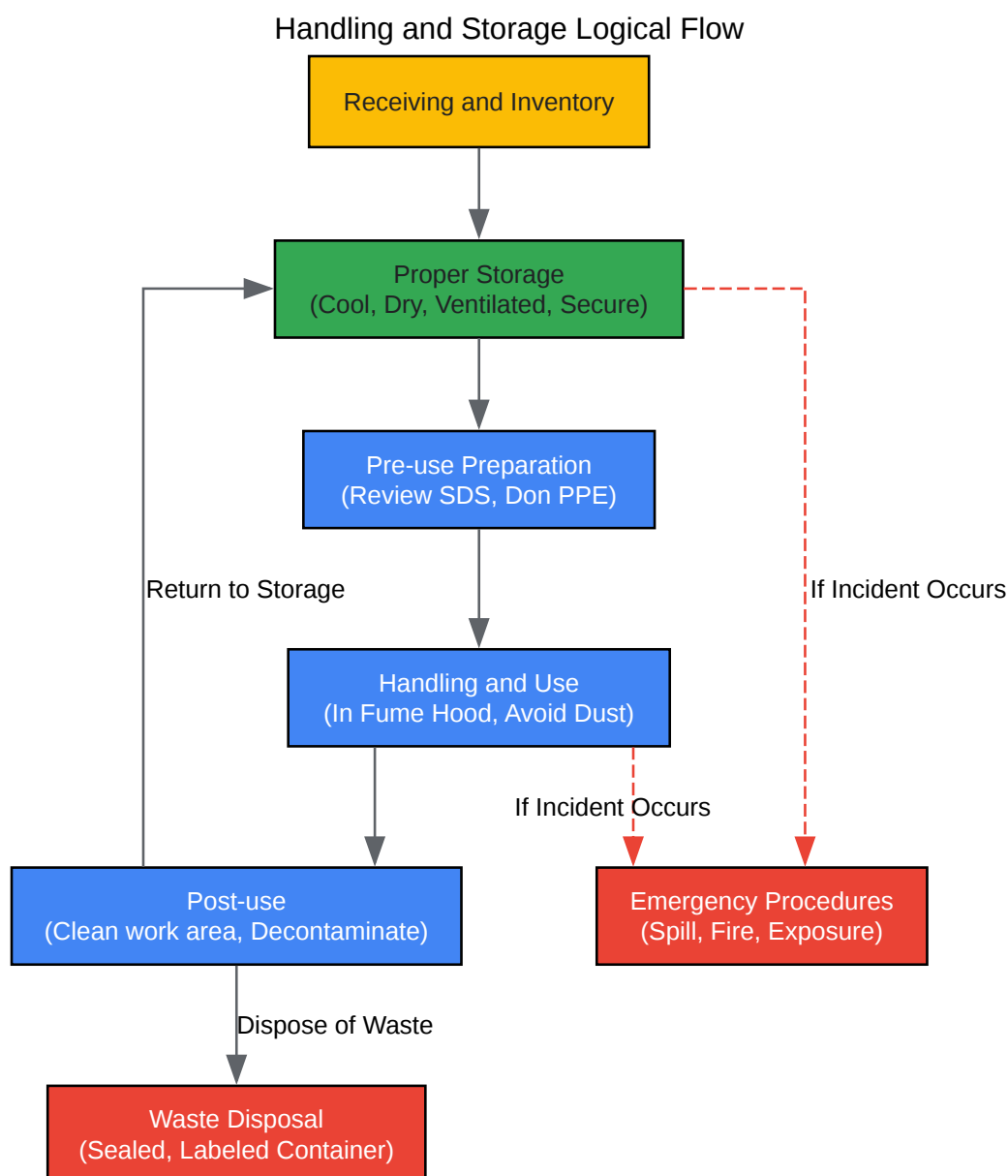
General Workflow for Chemical Sensor Fabrication

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Caption: General workflow for chemical sensor fabrication.

Logical Relationships in Handling and Storage

The safe handling and storage of **5-Nitro-m-xylene-alpha,alpha'-diol** involves a logical progression of steps from receiving the chemical to its ultimate disposal.



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